

safety and handling precautions for 1-Phenyl-1,3-butadiene

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Compound of Interest

Compound Name: 1-Phenyl-1,3-butadiene

Cat. No.: B073350

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An In-depth Technical Guide to the Safety and Handling of **1-Phenyl-1,3-butadiene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Phenyl-1,3-butadiene is a conjugated diene utilized in chemical synthesis and research. This guide provides a comprehensive overview of its safety and handling precautions, intended for professionals in laboratory and drug development settings. It consolidates critical data on its physical and chemical properties, hazards, and necessary safety protocols. This document emphasizes the importance of appropriate handling, storage, and emergency procedures to mitigate risks associated with this flammable and irritant compound.

Chemical and Physical Properties

1-Phenyl-1,3-butadiene is a flammable liquid that is sensitive to air and light. Proper storage under an inert atmosphere and at reduced temperatures is crucial to maintain its integrity and prevent hazardous reactions.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀	[1][2]
Molecular Weight	130.19 g/mol	[1][3]
CAS Number	16939-57-4 (for trans isomer)	[1][3]
Appearance	Liquid	[3]
Density	0.929 g/mL	
Melting Point	5 °C	
Boiling Point	207 °C	
Flash Point	55 °C (131 °F)	[3]
Storage Temperature	-20 °C	[1][3]

Hazard Identification and Classification

1-Phenyl-1,3-butadiene is classified as a hazardous substance. It is a flammable liquid and poses several health risks upon exposure. To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]

GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour[1][3][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][3][4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][3][4]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[3][4]

Signal Word: Danger[3]

Potential Biological Effects and Signaling

Lack of Specific Toxicological Data

Specific quantitative toxicological data such as LD50 and LC50 values for **1-Phenyl-1,3-butadiene** are not readily available in the literature, and its toxicological properties have not been thoroughly investigated.^[2] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.^{[2][5]}

General Effects of Conjugated Dienes

Conjugated dienes are known to play a role in biological systems, particularly in the context of oxidative stress. They are formed during the auto-oxidation of polyunsaturated fatty acids and are considered indicators of lipid peroxidation, which can reflect oxidative damage to cells.^[6] This process is relevant in the study of aging, inflammation, and various diseases associated with oxidative stress.^[1]

Prohaptten Hypothesis and Potential Immunological Response

Some conjugated dienes can act as prohaptens. A prohaptten is a chemically inert compound that can be metabolically activated into a hapten, which can then bind to macromolecules like proteins. This hapten-protein adduct can be recognized as a foreign substance by the immune system, potentially triggering an allergic or hypersensitivity reaction. The activation often involves metabolic processes that form reactive intermediates, such as epoxides.

While there is no direct evidence for **1-Phenyl-1,3-butadiene**'s involvement in specific signaling pathways, the prohaptten concept provides a theoretical framework for a potential immunological response.



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Conceptual pathway for a prohaptens-induced immune response.

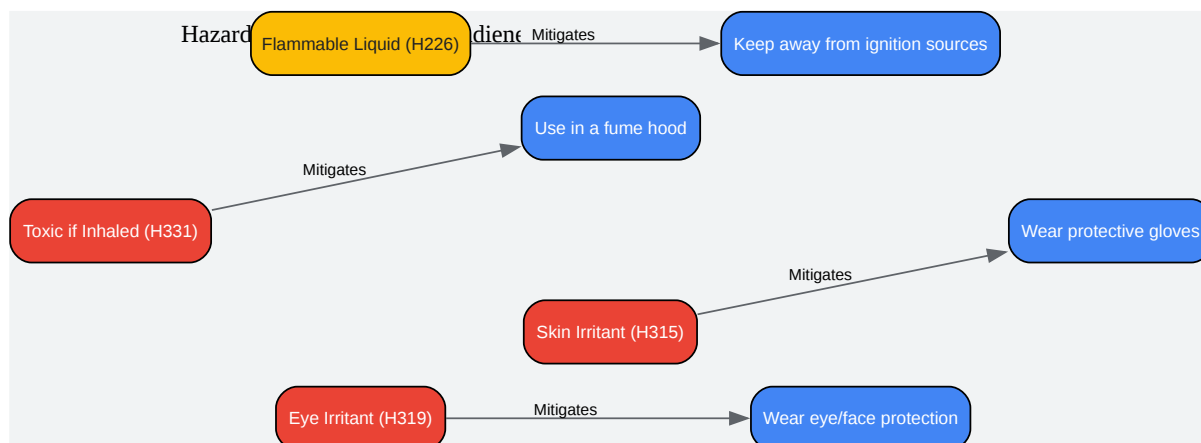
Experimental Protocols and Handling Precautions

Given the hazardous nature of **1-Phenyl-1,3-butadiene**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles and a face shield.[1]
- Hand Protection: Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.[1]
- Skin and Body Protection: A lab coat, and if there is a risk of splashing, an apron or chemical-resistant suit.
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary.[1]



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Relationship between hazards and safety precautions.

Safe Handling and Storage

- Ventilation: Always handle in a well-ventilated area or a certified chemical fume hood.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks. Use non-sparking tools. Take precautionary measures against static discharge.[1]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1] It is recommended to store at -20°C under an inert gas as the compound is air and light sensitive.[1] Containers that have been opened must be carefully resealed and kept upright.[1]

Spill Management Protocol

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation and remove all sources of ignition.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1]

- Absorption: For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite, or dry earth).
- Collection: Place the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

Waste Disposal

Dispose of surplus and non-recyclable solutions through a licensed disposal company.^[1] Do not mix with other waste. Handle uncleaned containers as you would the product itself.^[1] All disposal practices must be in accordance with federal, state, and local regulations.

First-Aid Measures

Immediate medical attention is required in case of significant exposure.

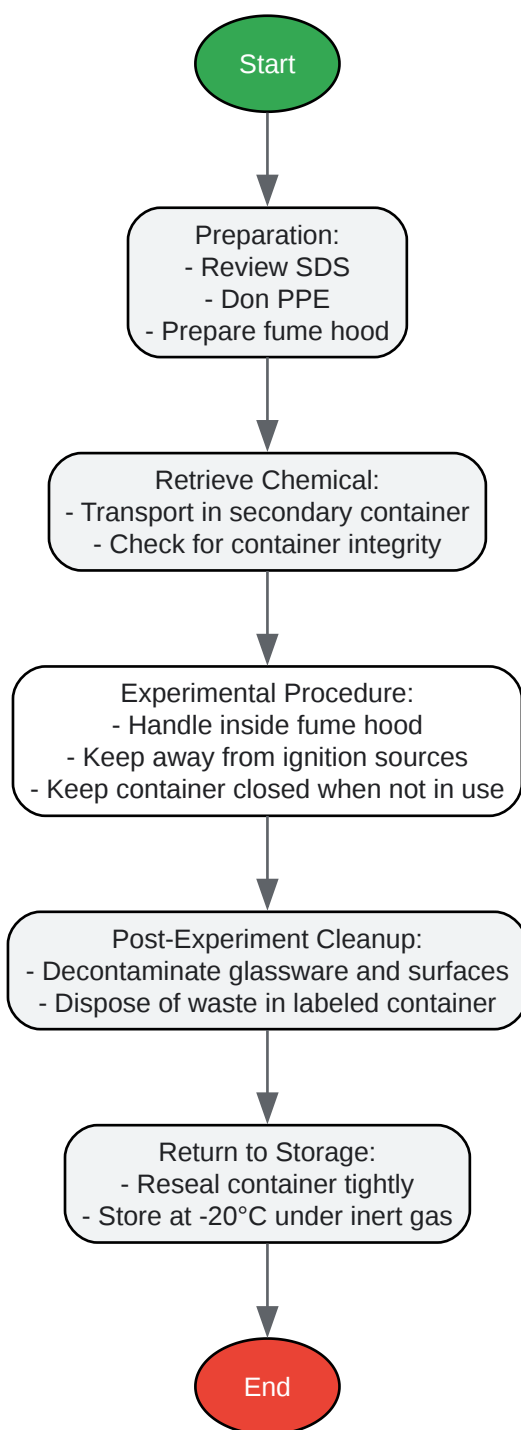
Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. ^[1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. ^[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. ^[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder or dry sand.^[1] For larger fires, alcohol-resistant foam or carbon dioxide may be used.
- Unsuitable Extinguishing Media: Do NOT use a water jet, as it may spread the fire.^[1]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Vapors may form explosive mixtures with air.^[1] Hazardous combustion products include carbon oxides.^[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[1] Use water spray to cool unopened containers.^[1]

Experimental Workflow

The following diagram outlines a general workflow for an experiment involving **1-Phenyl-1,3-butadiene**, incorporating necessary safety checks.



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General experimental workflow for handling **1-Phenyl-1,3-butadiene**.

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